

Application Note: Scalable Synthesis of (S)-4-Amino-5-phenylpentanoic Acid

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Compound of Interest

Compound Name: (S)-4-Amino-5-phenylpentanoic acid

CAS No.: 916198-97-5

Cat. No.: B568839

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Executive Summary

(S)-4-Amino-5-phenylpentanoic acid (often referred to as

-amino-benzenepentanoic acid) is a critical chiral intermediate in the synthesis of Neprilysin inhibitors, most notably Sacubitril (a component of Entresto). Traditional synthesis via chiral pool starting materials (e.g., D-Tyrosine or D-Phenylalanine) or classical hydrogenation often suffers from poor atom economy, expensive auxiliaries, or insufficient diastereoselectivity (typically 80:20 dr).

This guide details two validated, scalable protocols for the production of **(S)-4-Amino-5-phenylpentanoic acid**:

- Protocol A (Biocatalytic): A highly selective -transaminase route ideal for green manufacturing.
- Protocol B (Chemo-Catalytic): An asymmetric hydrogenation route utilizing Rh/Ir-catalysis for high-throughput chemical synthesis.

Route Selection Strategy

The choice between biocatalysis and chemocatalysis depends on facility capabilities and cost targets.

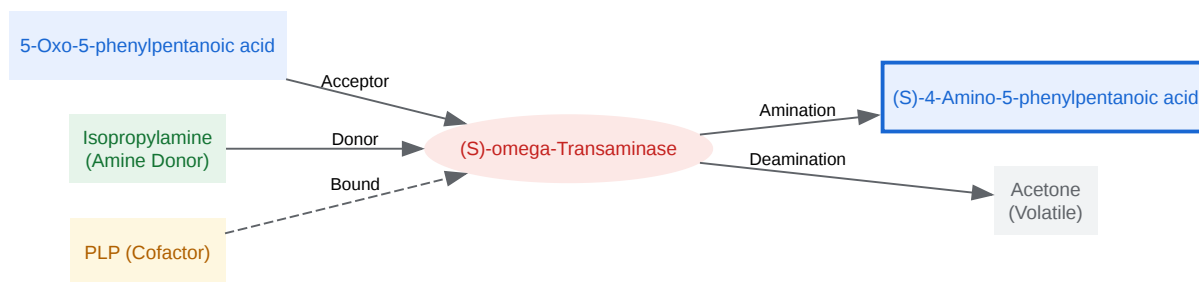
Feature	Protocol A: Biocatalytic Transamination	Protocol B: Asymmetric Hydrogenation
Chirality Source	Enzyme specificity ((S)-selective -TA)	Chiral Ligand (e.g., (S,S)-Me-DuPhos)
Enantiomeric Excess	> 99% ee (Kinetic Control)	95-98% ee (Requires recrystallization)
Reaction Conditions	Ambient temp, Aqueous buffer, pH 7-8	High Pressure (5-20 bar), Organic solvent
Key Challenge	Equilibrium displacement (requires amine donor excess)	Catalyst cost and removal (ppm levels)
Scalability	Linear scale-up; dedicated bioreactors	Batch or Flow hydrogenation reactors

Protocol A: Biocatalytic Synthesis (Green Route)

Mechanism: Stereoselective amino group transfer from an inexpensive donor (Isopropylamine) to the prochiral ketone precursor, 5-oxo-5-phenylpentanoic acid, catalyzed by an (S)-selective -transaminase (-TA).

Reaction Pathway & Logic

The reaction follows a Ping-Pong Bi-Bi mechanism.^[1] To drive the equilibrium toward the product, Isopropylamine (IPA) is used as the amine donor, generating acetone as a volatile byproduct that can be removed or tolerated.^[2]



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Figure 1: Biocatalytic transamination pathway utilizing isopropylamine as the sacrificial amine donor.

Materials & Equipment[3]

- Substrate: 5-Oxo-5-phenylpentanoic acid (Purity >98%).
- Enzyme: Commercial (S)-selective
-Transaminase (e.g., Codexis ATA or similar variant from *Vibrio fluvialis*).
- Cofactor: Pyridoxal-5'-phosphate (PLP).[3]
- Buffer: 100 mM Potassium Phosphate (KPi), pH 7.5.
- Donor: Isopropylamine (2.0 M stock, pH adjusted to 7.5).
- Equipment: Thermostated bioreactor (5L - 50L) with overhead stirring and pH stat.

Step-by-Step Procedure (1 kg Scale)

Step 1: Buffer Preparation & Cofactor Loading

- Charge the reactor with 8.0 L of 100 mM KPi buffer (pH 7.5).
- Add PLP (1.0 g, 4 mmol) to the buffer. Note: PLP is light sensitive; protect reactor from direct sunlight.

- Add Isopropylamine (590 g, ~10 mol, 2.0 eq relative to substrate).
- Critical: Adjust pH back to 7.5 using 6M HCl or 50% NaOH. Transaminases are strictly pH-dependent; deviation reduces activity.

Step 2: Substrate Addition

- Dissolve 5-Oxo-5-phenylpentanoic acid (960 g, 5.0 mol) in a minimal volume of water/NaOH (pH 7.5) or add directly as a solid if solubility permits (kinetic solubility is often sufficient).
- Heat the reaction mixture to 30°C.

Step 3: Enzyme Initiation

- Add the
-Transaminase enzyme powder (ratio: 2-5 g enzyme per kg substrate, depending on specific activity).
- Stir at 200-300 rpm. Avoid excessive agitation to prevent protein denaturation (foaming).

Step 4: Reaction Monitoring

- Monitor conversion via HPLC (C18 column, 0.1% TFA water/acetonitrile gradient).
- Endpoint: >98% conversion is typically achieved within 24-36 hours.
- Optimization Tip: If conversion stalls, remove acetone byproduct via mild vacuum or nitrogen sweep.

Step 5: Workup & Isolation

- Quench: Acidify reaction mixture to pH 2.0 using 6M HCl. This precipitates the enzyme (denaturation) and protonates the product.
- Filtration: Filter through a Celite pad to remove protein debris.
- Purification (Ion Exchange): Pass the filtrate through a cation exchange resin (e.g., Dowex 50W).

- Wash with water (removes unreacted keto acid).
- Elute product with 1M Ammonia.
- Crystallization: Concentrate the ammoniacal eluate under vacuum. Adjust pH to the isoelectric point (pI ~5.5-6.0) and add Ethanol/Water (9:1) to induce crystallization.
- Drying: Dry solids at 45°C under vacuum.

Expected Yield: 85-90% isolated. Optical Purity: >99.5% ee.

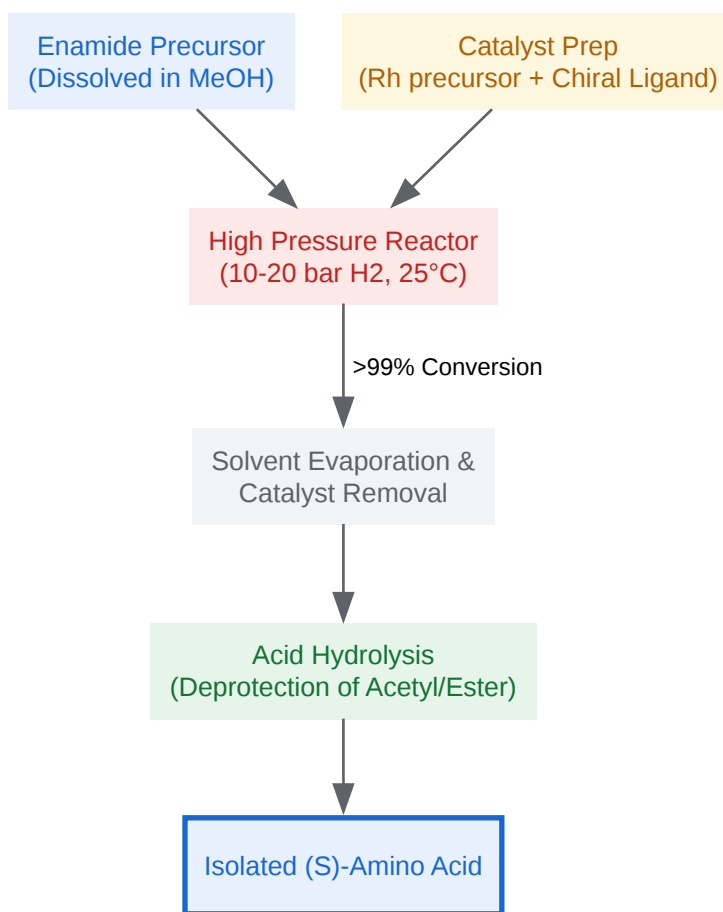
Protocol B: Asymmetric Hydrogenation (Chemical Route)

Mechanism: Catalytic reduction of an enamide or imine precursor using a Rhodium or Iridium complex with a chiral phosphine ligand.

Reaction Scheme

Precursor: (E)-4-acetamido-5-phenylpent-4-enoic acid methyl ester. Catalyst System:
[Rh(COD)Cl]

+ (S,S)-Me-DuPhos or (S)-Binap.



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Figure 2: Workflow for the asymmetric hydrogenation and subsequent deprotection.

Step-by-Step Procedure (Scale-Up)

Step 1: Catalyst Formation (Inert Atmosphere)

- In a glovebox or under strict

, mix [Rh(COD)

]BF

and (S,S)-Me-DuPhos (1.1 eq relative to Rh) in degassed Methanol.

- Stir for 30 mins to form the active cationic complex.

Step 2: Hydrogenation

- Load the enamide precursor (1.0 kg) into a stainless steel autoclave.
- Add degassed Methanol (5 L).
- Inject the catalyst solution (S/C ratio 1000:1 to 5000:1).
- Purge reactor 3x with
 , then 3x with
 .
- Pressurize to 10 bar
 and stir at 25°C.
- Safety: Exothermic reaction.[4] Monitor internal temperature.[4][5] Maintain <30°C.

Step 3: Deprotection

- Concentrate the reaction mixture to remove methanol.
- Add 6M HCl and reflux for 4-6 hours to hydrolyze the methyl ester and the N-acetyl group.
- Cool to room temperature.

Step 4: Isolation

- Neutralize the solution to pH 6.0 with NaOH.
- The zwitterionic amino acid precipitates.
- Recrystallize from Water/Isopropanol to upgrade ee from ~95% to >99%.

Process Safety & Quality Control

Critical Safety Parameters (CSP)

- Enzymatic Route:

- Sensitization: Enzymes are respiratory sensitizers. Handle powders in a biosafety cabinet or use liquid formulations.
- pH Control: Isopropylamine is corrosive and volatile. Ensure reactor is sealed and vented through a scrubber.
- Chemical Route:
 - High Pressure: Hydrogen gas presents an explosion hazard. Use rated vessels with burst discs. Ground all equipment to prevent static discharge.
 - Catalyst Handling: Organophosphorus ligands are air-sensitive and pyrophoric.

Analytical Specifications

Test	Method	Specification
Identity	¹ H-NMR / IR	Conforms to structure
Assay	HPLC (w/w%)	> 98.0%
Chiral Purity	Chiral HPLC (Crownpak CR(+) or similar)	> 99.0% ee
Residual Metal	ICP-MS (for Protocol B)	< 10 ppm (Rh/Ir)
Protein Residue	Bradford Assay (for Protocol A)	Not Detected

References

- Sacubitril Synthesis Overview: Journal of Medicinal Chemistry, "Discovery of Sacubitril (AHU377): A Potent Neprilysin Inhibitor."
- Transaminase Biocatalysis: Green Chemistry, "Amine Transaminases in the Synthesis of Chiral Amines: Scale-up and Applications."
- Asymmetric Hydrogenation: Chemical Reviews, "Asymmetric Hydrogenation of Enamides and Imines."

- Process Safety: Organic Process Research & Development, "Safety Assessment of Hydrogenation Processes on Scale."

Disclaimer: This protocol is for research and development purposes. All scale-up activities must comply with local EHS regulations and GMP guidelines where applicable.

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- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 3. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
- 4. ehs.stanford.edu [ehs.stanford.edu]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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